

# "minimizing magnetic field noise in Rubidium-85 experiments"

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## Compound of Interest

Compound Name: *Rubidium-85*

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Welcome to the Technical Support Center for **Rubidium-85** Experiments. This resource provides troubleshooting guidance and answers to frequently asked questions to help researchers, scientists, and drug development professionals minimize magnetic field noise in their experimental setups.

## Troubleshooting Guide

Magnetic field noise can be a significant source of error in sensitive **Rubidium-85** experiments. This guide provides a systematic approach to identifying and mitigating common sources of magnetic noise.

### Step 1: Initial Observation and Characterization of Noise

The first step is to determine the nature of the noise affecting your experiment.

Question: My experiment is showing excessive noise or instability. How do I know if it's caused by magnetic fields?

Answer:

- **Observe the Signal:** Look for noise that is correlated with the operation of nearby equipment. Common sources include power supplies, chillers, and vacuum pumps.<sup>[1][2]</sup>
- **Frequency Analysis:** Use a spectrum analyzer or a Fast Fourier Transform (FFT) of your experimental signal to identify dominant noise frequencies. The most common sources of

magnetic noise are 50/60 Hz and their harmonics from power lines.[1][2][3]

- Use a Magnetometer: Place a sensitive magnetometer (like a fluxgate magnetometer) near your experiment to directly measure the ambient magnetic field and its fluctuations.[4] This will give you a baseline measurement of the noise environment.

## Step 2: Identifying the Source

Once you suspect magnetic field noise, the next step is to pinpoint the source.

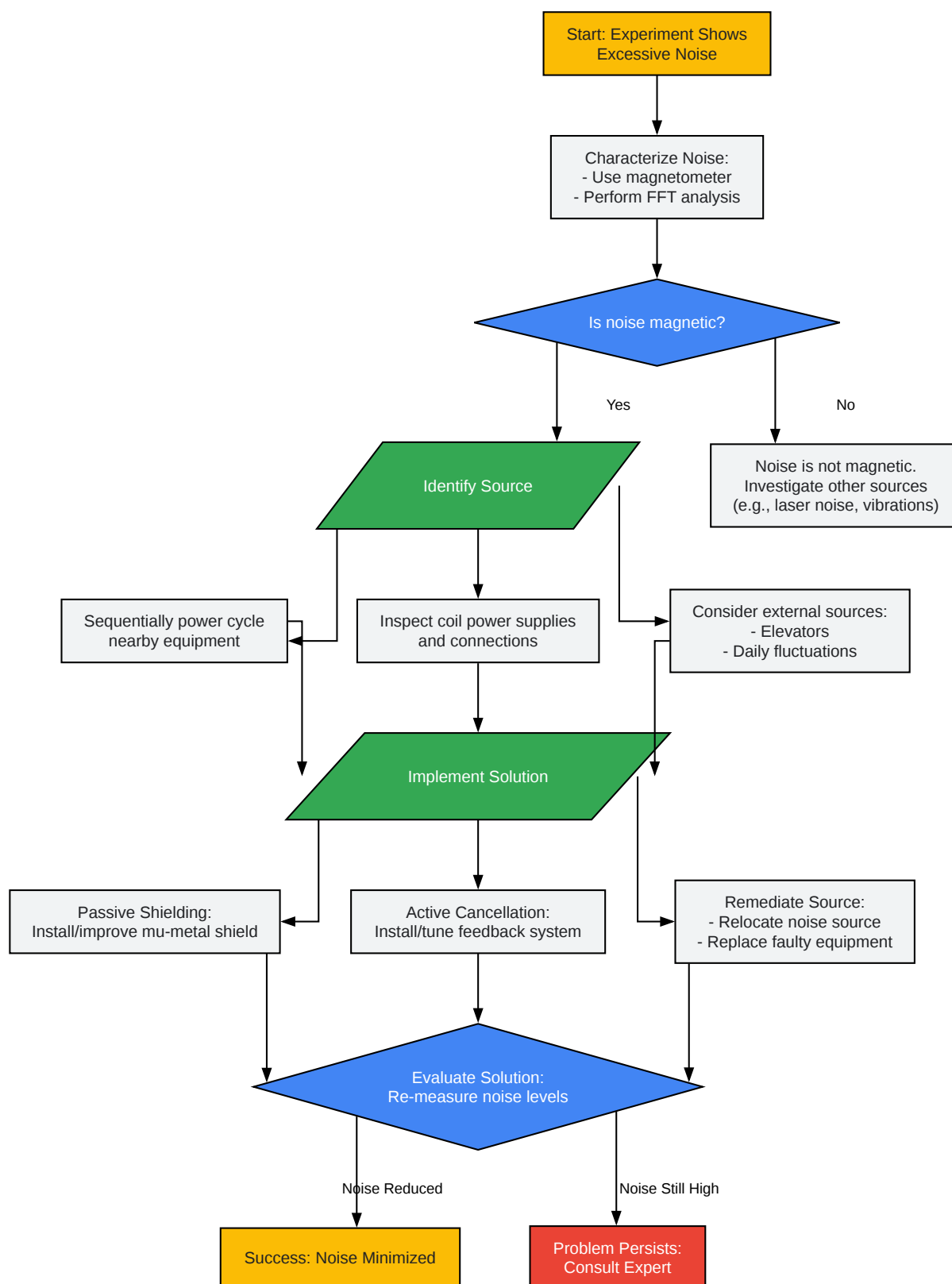
Question: I've confirmed the presence of magnetic field noise. How do I find where it's coming from?

Answer:

- Systematic Equipment Check: Turn laboratory equipment on and off sequentially and observe the effect on the magnetic field noise measured by your magnetometer or seen in your experimental signal.
- Power Supply Noise: Current running through coils to generate a static bias magnetic field can also be a source of noise.[1][2] Check the stability of the power supplies for your magnetic field coils.
- Environmental Factors: Be aware of large-scale environmental changes. The Earth's magnetic field can fluctuate daily by several hundred micro-Gauss.[1][2] Nearby elevators, moving vehicles, or construction can also be sources of low-frequency noise.

## Troubleshooting Workflow

The following diagram illustrates a logical workflow for troubleshooting magnetic field noise.



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Caption: A step-by-step workflow for diagnosing and resolving magnetic field noise.

## Frequently Asked Questions (FAQs)

Q1: What are the most common sources of magnetic field noise in a lab?

A1: The most prevalent sources are:

- **50/60 Hz Power Lines:** This includes the building's wiring and power cords for all equipment. This noise and its harmonics can range from sub-milli-Gauss to tens of milli-Gauss.[\[1\]](#)[\[2\]](#)
- **Laboratory Equipment:** Power supplies, oscilloscopes, chillers, ion pumps, and other electronic devices can generate significant magnetic fields.[\[3\]](#)
- **Coil Power Supplies:** The power supplies that drive your magnetic field coils can introduce noise into the very field you are trying to control.[\[1\]](#)[\[2\]](#)
- **Earth's Magnetic Field:** Daily fluctuations of several hundred micro-Gauss can affect long-term experimental stability.[\[1\]](#)[\[2\]](#)
- **Vibrations and Moving Metal:** Vibrations can cause magnetic components in your setup to move, creating a changing magnetic field. Nearby elevators or moving carts can also be a source of interference.

Q2: What is the difference between passive and active magnetic shielding?

A2:

- **Passive Shielding** uses high magnetic permeability materials, like mu-metal, to redirect magnetic field lines around the sensitive experimental volume.[\[5\]](#)[\[6\]](#) This works by providing an easy path for the magnetic flux, effectively "shunting" it away.[\[5\]](#) Passive shields are effective against both static and low-frequency magnetic fields.[\[6\]](#)
- **Active Shielding (or Active Compensation)** uses a magnetometer to measure the ambient magnetic field in real-time and a set of coils (often Helmholtz coils) to generate an opposing magnetic field that cancels out the noise.[\[4\]](#)[\[7\]](#) This is a feedback-based system that is particularly effective at canceling low-frequency noise.[\[1\]](#)[\[8\]](#)

Q3: How effective is mu-metal for shielding?

A3: Mu-metal is a nickel-iron alloy with very high magnetic permeability, making it excellent for shielding against low-frequency magnetic fields.[5] The effectiveness, known as the shielding factor, depends on the material's permeability, the thickness of the shield, and its geometry. A single layer can provide a shielding factor of  $10^3$ – $10^5$ . [9] Multi-layer shields can achieve much higher shielding factors, with some systems reporting factors greater than  $10^6$ . [9][10]

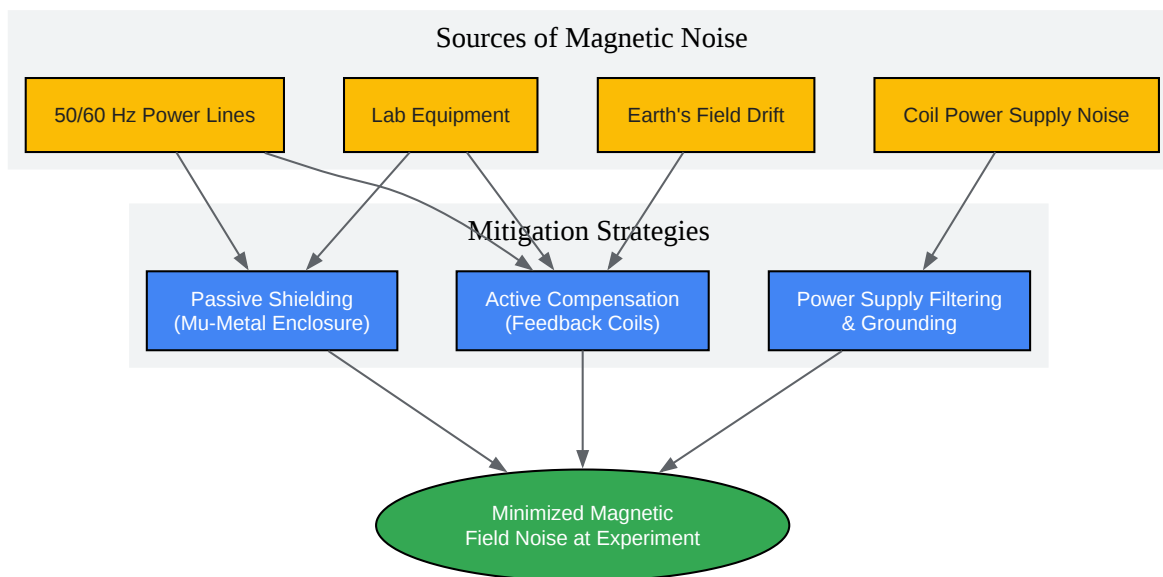
Q4: When should I use active compensation instead of, or in addition to, passive shielding?

A4: The choice depends on the specific requirements of your experiment:

- Use passive shielding as the first line of defense to reduce the overall magnetic field and its high-frequency components. It is essential for creating a baseline low-field environment.[1]
- Add active compensation when you need to suppress low-frequency noise and long-term drifts below what passive shielding alone can achieve.[1][7] Active systems are excellent for stabilizing the field to the nano-Tesla or even pico-Tesla level.[3][11] Often, the best results are achieved by using an active compensation system within a passively shielded volume.[1][4]

## Magnetic Noise Sources and Mitigation Strategies

This diagram illustrates the relationship between common noise sources and the primary methods used to mitigate them.



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Caption: Common noise sources and their corresponding mitigation techniques.

## Quantitative Data Summary

The following table summarizes key quantitative data related to magnetic field noise and shielding.

Parameter	Typical Value(s)	Notes	Reference(s)
Common Noise Sources			
Earth's Magnetic Field Fluctuation	Several hundred $\mu\text{G}$ over a day	Low-frequency drift.	[1][2]
50/60 Hz Power Line Noise	Sub-mG up to tens of mG	Dominant AC noise source in most labs.	[1][2]
Unstabilized Coil Current (rms)	$>100$ nT	Can be reduced significantly with stabilization.	[3][11]
Passive Shielding Performance			
Mu-Metal Relative Permeability	80,000 - 100,000	Can be up to 600,000 for some formulations.	[5][12]
Single-Layer Mu-Metal Shielding Factor	$10^3$ - $10^5$	For DC and low-frequency fields.	[9]
Multi-Layer Mu-Metal Shielding Factor	$> 10^6$	Increases multiplicatively with layers.	[10][13]
Active Compensation Performance			
Typical Noise Rejection Ratio	10 - 1000	Depends on sensor noise and feedback parameters.	[8]
Stabilized Field Noise (rms)	$\sim 4.3$ nT (0.29 ppm)	Demonstrated for a 14.6 mT field.	[3][11]
Stabilized Field Noise (rms)	18.5 $\mu\text{G}$ (1.28 ppm)	For a 14.5 G field.	[1]

## Experimental Protocols

## Protocol 1: Measuring Ambient Magnetic Field Noise

Objective: To characterize the magnetic field noise in the experimental area.

Materials:

- Three-axis fluxgate magnetometer
- Data Acquisition (DAQ) system
- Computer with FFT analysis software

Methodology:

- Setup: Place the fluxgate magnetometer sensor at the location of the **Rubidium-85** cell. Connect the magnetometer output to the DAQ system.
- Baseline Measurement: With all non-essential laboratory equipment turned off, record the magnetic field along all three axes for a period of 5-10 minutes. This provides a baseline of the quietest possible environment.
- Active Environment Measurement: Turn on all equipment required for the **Rubidium-85** experiment one by one, allowing the system to stabilize for a minute after each piece of equipment is activated. Record the magnetic field data for several minutes under normal operating conditions.
- Data Analysis:
  - Calculate the root-mean-square (RMS) noise for each condition.
  - Perform a Fast Fourier Transform (FFT) on the time-series data to obtain the noise power spectrum.[\[2\]](#)[\[14\]](#)
  - Identify the peak frequencies in the spectrum. These will typically correspond to 50/60 Hz and its harmonics, as well as other specific noise sources.[\[2\]](#)[\[3\]](#)



## Protocol 2: Characterizing the Performance of a Magnetic Shield

Objective: To measure the shielding factor of a mu-metal enclosure.

Materials:

- Helmholtz coils (or other controlled magnetic field source)
- DC power supply
- Magnetometer
- Mu-metal shield to be tested

Methodology:

- **Generate External Field:** Place the Helmholtz coils around the area where the shield will be located. Power the coils to generate a known, uniform magnetic field ( $B_{\text{ext}}$ ). A typical value might be on the order of the Earth's magnetic field ( $\sim 0.5$  Gauss).
- **Measure External Field:** Place the magnetometer at the center of the coil system (without the shield present) and measure the magnetic field strength. This is your  $B_{\text{ext}}$  value.
- **Install Shield:** Place the mu-metal shield within the Helmholtz coils, ensuring it is properly centered.
- **Measure Internal Field:** Place the magnetometer sensor inside the mu-metal shield at the same central point. Measure the magnetic field strength ( $B_{\text{int}}$ ).
- **Calculate Shielding Factor:** The shielding factor ( $S$ ) is the ratio of the external field to the internal field:  $S = B_{\text{ext}} / B_{\text{int}}$
- **Repeat for Different Frequencies/Orientations:** For a more complete characterization, repeat this measurement for different magnetic field strengths and orientations (e.g., transverse and longitudinal fields relative to the shield's main axis).[\[10\]](#)

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